

# Safe handling and disposal procedures for 5,5'-Dibromo-bapta

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## Compound of Interest

Compound Name: 5,5'-Dibromo-bapta

Cat. No.: B1147785

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## Application Notes and Protocols for 5,5'-Dibromo-BAPTA

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**5,5'-Dibromo-BAPTA** (1,2-Bis(2-amino-5-bromophenoxy)ethane-N,N,N',N'-tetraacetic acid) is a calcium chelator widely utilized in scientific research to control and measure intracellular and extracellular calcium concentrations.<sup>[1][2][3][4][5]</sup> As a derivative of BAPTA, it exhibits a moderate affinity for  $\text{Ca}^{2+}$ , making it suitable for buffering calcium levels in the micromolar range. Its applications are crucial in studying calcium signaling pathways, which are integral to numerous physiological and pathological processes.

These application notes provide comprehensive protocols for the safe handling, experimental use, and proper disposal of **5,5'-Dibromo-BAPTA** and its salt derivatives.

### Quantitative Data

The following tables summarize the key quantitative data for **5,5'-Dibromo-BAPTA** and its commonly used tetrapotassium salt.

Table 1: Physicochemical Properties

Property	5,5'-Dibromo-BAPTA	5,5'-Dibromo-BAPTA, Tetrapotassium Salt
Molecular Formula	C <sub>22</sub> H <sub>22</sub> Br <sub>2</sub> N <sub>2</sub> O <sub>10</sub>	C <sub>22</sub> H <sub>18</sub> Br <sub>2</sub> K <sub>4</sub> N <sub>2</sub> O <sub>10</sub>
Molecular Weight	634.23 g/mol	786.59 g/mol
Appearance	White to off-white solid	White to off-white solid
Solubility	Soluble in DMSO	Soluble in water

Table 2: Calcium Binding Affinity

Parameter	Value	Conditions
Dissociation Constant (Kd) for Ca <sup>2+</sup> (no Mg <sup>2+</sup> )	1.6 μM	10 mM MOPS, 100 mM KCl, pH 7.3 at 22°C
Dissociation Constant (Kd) for Ca <sup>2+</sup> (no Mg <sup>2+</sup> )	3.6 μM	Not specified

## Experimental Protocols

### Protocol 1: Preparation of Calcium Buffers with 5,5'-Dibromo-BAPTA

This protocol describes the preparation of calcium buffers with defined free Ca<sup>2+</sup> concentrations using **5,5'-Dibromo-BAPTA**, tetrapotassium salt.

Materials:

- **5,5'-Dibromo-BAPTA**, tetrapotassium salt
- Calcium chloride (CaCl<sub>2</sub>) standard solution (e.g., 1 M)
- Potassium chloride (KCl)
- MOPS or HEPES buffer

- High-purity water
- pH meter
- Calcium-selective electrode (optional, for precise measurement)

Procedure:

- Prepare a Stock Solution of **5,5'-Dibromo-BAPTA**:
  - Dissolve a known amount of **5,5'-Dibromo-BAPTA**, tetrapotassium salt in high-purity water to make a stock solution (e.g., 10 mM).
- Prepare a Calcium Stock Solution:
  - Prepare a standardized stock solution of  $\text{CaCl}_2$  (e.g., 100 mM) in high-purity water.
- Calculate Buffer Components:
  - Use a calcium buffer calculator program or the appropriate equations to determine the required volumes of the **5,5'-Dibromo-BAPTA** stock,  $\text{CaCl}_2$  stock, and other buffer components (e.g., KCl, MOPS/HEPES) to achieve the desired free  $\text{Ca}^{2+}$  concentration, pH, and ionic strength. The calculations should account for the  $K_d$  of **5,5'-Dibromo-BAPTA** under the specific experimental conditions (pH, temperature, ionic strength).
- Prepare the Calcium Buffer:
  - In a clean container, combine the calculated volumes of the buffer components (e.g., water, KCl, MOPS/HEPES).
  - Add the calculated volume of the **5,5'-Dibromo-BAPTA** stock solution.
  - Slowly add the calculated volume of the  $\text{CaCl}_2$  stock solution while stirring.
  - Adjust the pH to the desired value (e.g., 7.2) using a concentrated acid or base (e.g., HCl or KOH).
  - Bring the final volume to the desired amount with high-purity water.

- Verification (Optional but Recommended):
  - If precise free  $\text{Ca}^{2+}$  concentration is critical, measure it using a calcium-selective electrode.

## Protocol 2: Intracellular Calcium Buffering using 5,5'-Dibromo-BAPTA, AM

This protocol outlines the procedure for loading cells with the membrane-permeant acetoxymethyl (AM) ester form of **5,5'-Dibromo-BAPTA** to buffer intracellular calcium.

Materials:

- **5,5'-Dibromo-BAPTA, AM**
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Pluronic® F-127 (optional, aids in solubilization)
- Hanks' Balanced Salt Solution (HBSS) or other suitable physiological buffer
- Probenecid (optional, inhibits anion transporters to improve dye retention)
- Cell culture medium
- Adherent or suspension cells

Procedure:

- Prepare Stock Solutions:
  - Prepare a 2-5 mM stock solution of **5,5'-Dibromo-BAPTA, AM** in anhydrous DMSO.
  - (Optional) Prepare a 10% (w/v) stock solution of Pluronic® F-127 in DMSO.
  - (Optional) Prepare a 250 mM stock solution of probenecid in a suitable buffer or NaOH solution.

- Prepare Loading Buffer:
  - For a final loading concentration of 10-100  $\mu\text{M}$  of **5,5'-Dibromo-BAPTA**, AM, dilute the stock solution into HBSS or serum-free medium.
  - (Optional) Add Pluronic® F-127 to the loading buffer to a final concentration of 0.02-0.04%.
  - (Optional) Add probenecid to the loading buffer to a final concentration of 1-2.5 mM.
- Cell Loading:
  - Remove the culture medium from the cells.
  - Wash the cells once with HBSS.
  - Add the loading buffer to the cells.
  - Incubate the cells at 37°C for 30-60 minutes. The optimal loading time should be determined empirically for each cell type.
- Wash and De-esterification:
  - Remove the loading buffer.
  - Wash the cells two to three times with warm HBSS or culture medium to remove extracellular **5,5'-Dibromo-BAPTA**, AM.
  - Incubate the cells in fresh medium for at least 30 minutes at 37°C to allow for complete de-esterification of the AM ester by intracellular esterases, which traps the active chelator inside the cells.
- Experimentation:
  - The cells are now ready for experiments where buffering of intracellular calcium is required.

## Safe Handling and Personal Protection

#### Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood, especially when handling the solid form to avoid dust inhalation.

#### Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or safety glasses with side shields.
- Hand Protection: Wear compatible chemical-resistant gloves (e.g., nitrile rubber). Inspect gloves prior to use.
- Skin and Body Protection: Wear a laboratory coat.

#### Hygiene Measures:

- Avoid contact with skin, eyes, and clothing.
- Wash hands thoroughly after handling.

## First Aid Measures

- Inhalation: If inhaled, move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.
- Skin Contact: In case of skin contact, wash off with soap and plenty of water. Consult a physician.
- Eye Contact: In case of eye contact, flush eyes with water as a precaution.
- Ingestion: If swallowed, rinse mouth with water. Never give anything by mouth to an unconscious person. Do NOT induce vomiting. Consult a physician.

## Accidental Release Measures (Spills)

- Personal Precautions:
  - Ensure adequate ventilation.

- Wear appropriate PPE as described above.
- Avoid breathing dust or vapors.
- Containment and Cleaning:
  - For solid spills, carefully sweep or scoop up the material and place it into a suitable, labeled container for disposal. Avoid generating dust.
  - For solutions, absorb the spill with an inert material (e.g., vermiculite, sand, or earth).
  - Place the absorbent material into a sealed, labeled container for disposal.
- Environmental Precautions:
  - Prevent further leakage or spillage if safe to do so.
  - Do not let the product enter drains.

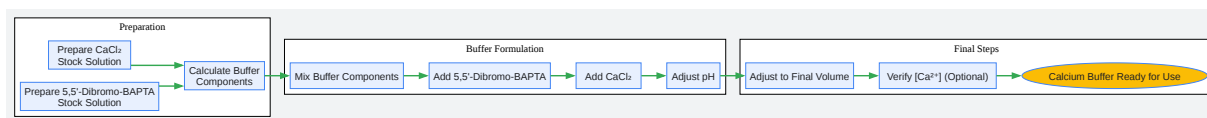
## Disposal Procedures

As a brominated organic compound, **5,5'-Dibromo-BAPTA** and its waste must be treated as halogenated hazardous waste.

- Waste Segregation:
  - Collect all waste containing **5,5'-Dibromo-BAPTA** (solid residue, contaminated consumables, and solutions) in a designated, leak-proof, and chemically compatible container.
  - Crucially, segregate this halogenated waste from non-halogenated waste streams.
- Labeling:
  - Clearly label the waste container as "Hazardous Waste," "Halogenated Organic Waste," and list the full chemical name: "**5,5'-Dibromo-BAPTA**." If other halogenated wastes are added, list all components.
- Storage:

- Store the sealed waste container in a designated satellite accumulation area within the laboratory.
- Disposal:
  - Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the hazardous waste.
  - Do not dispose of **5,5'-Dibromo-BAPTA** waste down the drain or as regular trash.

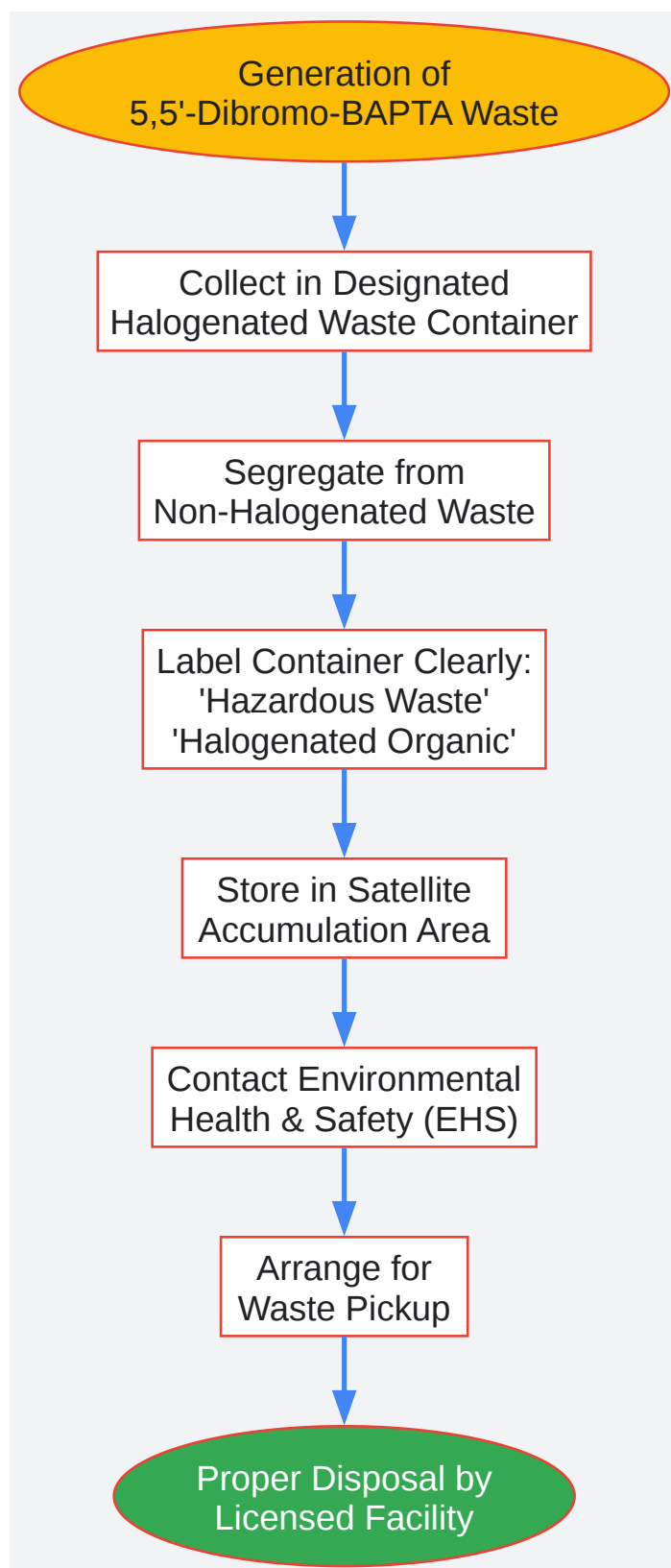
## Visualizations



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Caption: Workflow for preparing calcium buffers using **5,5'-Dibromo-BAPTA**.





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Caption: Safe disposal workflow for **5,5'-Dibromo-BAPTA** waste.

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